

DiosMetin 7-O--D-Glucuronide proper disposal procedures

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Compound of Interest

Compound Name: DiosMetin 7-O--D-Glucuronide

Cat. No.: B8209545

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Topic: Diosmetin 7-O- β -D-Glucuronide Proper Disposal Procedures Audience: Researchers, Laboratory Managers, and EHS Officers Content Type: Operational Technical Guide

Executive Summary: Operational Directive

Diosmetin 7-O- β -D-Glucuronide (CAS: 35110-20-4) is a bioactive flavonoid metabolite.^{[1][2]} While often classified as a research chemical with limited specific toxicological data, it must be managed under the Precautionary Principle.

Core Disposal Mandate:

- Do NOT discharge to sewer systems. (Risk of environmental reactivation).^[3]
- Primary Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.
- Waste Classification: Non-RCRA Regulated (unless mixed with listed solvents), but managed as "Non-Regulated Pharmaceutical/Chemical Waste."

Scientific Rationale & Hazard Assessment

To ensure safety and compliance, one must understand why specific disposal routes are chosen for this molecule.

The Reactivation Risk (Expertise Insight)

Diosmetin 7-O-glucuronide is a Phase II metabolite, formed to increase water solubility and facilitate excretion. However, it poses a unique environmental hazard:

- Mechanism: If released into wastewater, bacterial -glucuronidases present in sewage sludge can cleave the glucuronic acid moiety.
- Result: This releases the parent aglycone, Diosmetin, which is lipophilic and bioactive.
- Consequence: The aglycone can bioaccumulate in aquatic ecosystems, potentially affecting non-target organisms. Therefore, sewer disposal is strictly prohibited despite the compound's water solubility.

Hazard Profile

Parameter	Status	Operational Implication
Toxicity	Not GHS Classified (Treat as Irritant)	Use standard PPE (Nitrile gloves, lab coat).
Bioactivity	High (Antioxidant/Metabolite)	Prevent environmental release. ^{[4][5]}
Flammability	Low (Solid state)	Combustible organic; suitable for incineration.
Reactivity	Stable	Avoid strong oxidizers; compatible with standard organic waste streams.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance & Spills)

Applicable to: Expired standards, lyophilized powder, heavily contaminated solids.

- Containment: Transfer the solid material into a wide-mouth High-Density Polyethylene (HDPE) jar.
- Labeling: Affix a hazardous waste label.
 - Chemical Name: Diosmetin 7-O- β -D-Glucuronide.[1][2]
 - Hazard Checkbox: "Toxic" and "Irritant" (Precautionary).[6]
 - Constituents: 100% Diosmetin 7-O- β -D-Glucuronide.[3]
- Debris Management: Place contaminated weigh boats, spatulas, and gloves into a clear hazardous waste bag (thick-walled, >2 mil). Seal with a zip tie.
- Final Disposition: Transfer to the facility's Solid Incineration Stream.

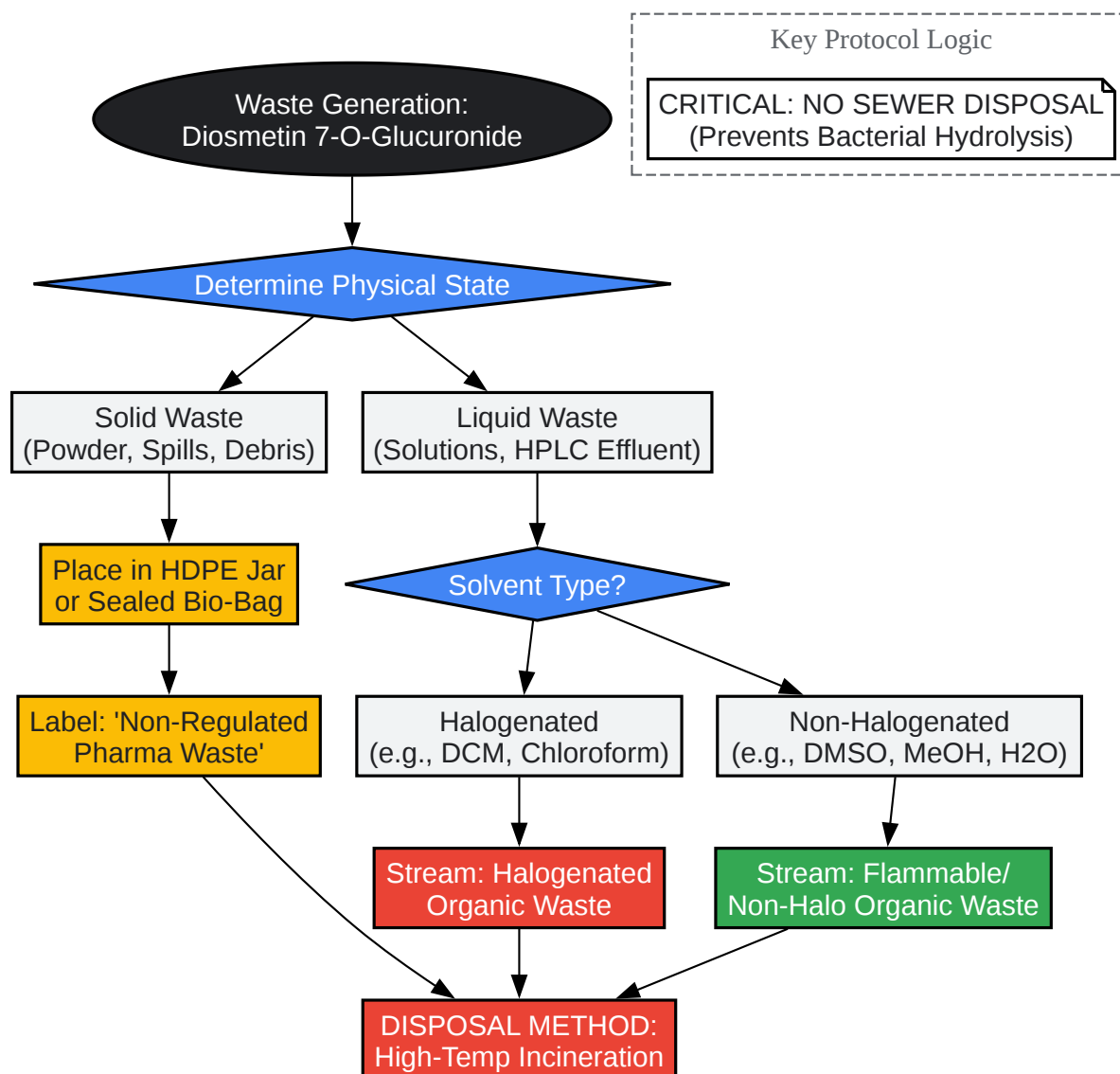
Protocol B: Liquid Waste (Stock Solutions & HPLC Effluents)

Applicable to: DMSO stocks, Methanol/Water mobile phases.

- Segregation: Do not mix with halogenated solvents (e.g., Chloroform, DCM) unless necessary, to keep disposal costs lower.
- Solvent Compatibility:
 - Aqueous/Organic Mix: If dissolved in Methanol/Water or Acetonitrile/Water, dispose of in the "Flammable Organic Waste" carboy.
 - DMSO Stocks: Dispose of in the "Non-Halogenated Organic" stream.
- Quenching (Trace Decontamination):
 - For glassware cleaning: Triple rinse with Methanol (collect rinsate as organic waste).
 - Final water rinse can go to the drain only after the triple solvent rinse.

Visual Decision Workflow

The following diagram outlines the logical decision tree for disposing of Diosmetin 7-O-Glucuronide in various experimental states.



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Caption: Decision tree for segregating Diosmetin 7-O-Glucuronide waste streams to ensure environmental compliance and complete destruction via incineration.

Regulatory Compliance & Classification

United States (RCRA/EPA)

- Classification: Diosmetin 7-O-Glucuronide is not a P-listed or U-listed acute hazardous waste [1].
- Generator Status: However, under 40 CFR 262.11, the waste generator must determine if the waste exhibits hazardous characteristics.
- Determination: Due to the organic solvent content (in liquid waste) or the bioactive nature (in solid waste), it is best practice to manage it as Class 9 (Miscellaneous) or simply as Non-Regulated Chemical Waste destined for incineration.

European Union (EWC)

- EWC Code: Assign 18 01 09 (medicines other than those mentioned in 18 01 08) or 16 05 09 (discarded chemicals other than those mentioned in 16 05 06, 16 05 07 or 16 05 08).

References

- PubChem. (2025).[7] Diosmetin 7-O-beta-D-glucoside Compound Summary (Safety & Hazards). National Library of Medicine. [\[Link\]](#)
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